



Technical Support Center: BAY-8040 (Copanlisib)

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Compound of Interest		
Compound Name:	BAY-8040	
Cat. No.:	B8379111	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability of **BAY-8040** (also known as Copanlisib) in various solvents. The following troubleshooting guides, frequently asked questions (FAQs), and experimental protocols are designed to address common issues encountered during experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of BAY-8040 (Copanlisib)?

A1: For in vitro studies, Dimethyl Sulfoxide (DMSO) is a commonly used solvent for preparing stock solutions of **BAY-8040**. However, it is important to note that the solubility in DMSO can be limited.[1] For in vivo experiments, a multi-component solvent system is often employed. A typical formulation involves dissolving **BAY-8040** in a mixture of PEG400 and acidified water (e.g., 0.1 N HCl, pH 3.5) or 5% mannitol.[2] Another suggested in vivo formulation consists of a combination of TFA, PEG300, and Tween 80 in an aqueous solution.

Q2: What are the recommended storage conditions for solid BAY-8040 (Copanlisib)?

A2: Solid **BAY-8040** should be stored at -20°C for long-term stability, where it can be stable for up to three years.[3]

Q3: How should I store stock solutions of **BAY-8040** (Copanlisib)?







A3: Stock solutions of **BAY-8040** should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to one year. For shorter periods, storage at -20°C for up to one month is also acceptable.[3]

Q4: Is BAY-8040 (Copanlisib) stable in aqueous solutions?

A4: **BAY-8040** is insoluble in water.[2] For administration in aqueous media, it is typically formulated as a lyophilized powder for reconstitution.[4] The stability of **BAY-8040** in aqueous solutions at different pH values has not been extensively reported in publicly available literature.

Q5: What is the mechanism of action of **BAY-8040** (Copanlisib)?

A5: **BAY-8040** (Copanlisib) is a potent inhibitor of phosphatidylinositol-3-kinase (PI3K), with primary activity against the PI3K- α and PI3K- δ isoforms.[5] By inhibiting the PI3K/AKT/mTOR signaling pathway, it can induce tumor cell death and inhibit proliferation in malignant B-cells.[5]

Troubleshooting Guide



Issue	Possible Cause	Recommended Solution
Difficulty dissolving BAY-8040 (Copanlisib) in DMSO.	The solubility of BAY-8040 in DMSO is limited.[1] The DMSO may have absorbed moisture, which can reduce solubility.	Use fresh, anhydrous DMSO. Gentle warming to 37°C and/or sonication can aid in dissolution.[1]
Precipitation of BAY-8040 (Copanlisib) upon dilution of DMSO stock in aqueous media.	Rapid change in solvent polarity.	To minimize precipitation, add the DMSO stock solution to the aqueous buffer or media dropwise while vortexing. Ensure the final concentration of DMSO is kept low (typically below 0.5%).
Inconsistent experimental results.	Degradation of BAY-8040 (Copanlisib) in solution due to improper storage.	Prepare fresh stock solutions regularly. Aliquot stock solutions to avoid multiple freeze-thaw cycles. Store aliquots at -80°C for long-term use.[3]
Observed loss of activity over time in prepared solutions.	Potential degradation of the compound.	While specific degradation kinetics are not widely published, it is best practice to use freshly prepared solutions for sensitive assays. If solutions must be stored, keep them at -80°C and minimize exposure to light.

Stability and Solubility Data

The following table summarizes the available solubility and storage information for **BAY-8040** (Copanlisib). Please note that detailed quantitative stability data, such as half-life in different solvents, is limited in publicly available resources.



Solvent/Condition	Concentration/Stora ge Condition	Remarks	Source
Solid (Powder)	Store at -20°C	Stable for up to 3 years.	[3]
DMSO	Insoluble or slightly soluble.	Use fresh, anhydrous DMSO. Sonication and gentle warming may be required.	[6][7]
Water	Insoluble.	[2][6]	
0.01M HCI	10 mg/mL (20.81 mM)	Sonication is recommended.	[6]
1M HCl	100 mg/mL (208.11 mM)	Ultrasonic assistance is needed.	[8]
In Vivo Formulation 1	Not specified.	PEG400/acidified water (0.1 N HCl, pH 3.5; 20/80, v/v) or 5% mannitol vehicle.	[2]
In Vivo Formulation 2	Not specified.	5% TFA in 40% PEG300 and 5% Tween 80.	
Stock Solution in Solvent	Store at -80°C	Stable for up to 1 year.	[3]
Stock Solution in Solvent	Store at -20°C	Stable for up to 1 month.	[3]

Experimental Protocols

Protocol for Assessing the Stability of **BAY-8040** (Copanlisib) using High-Performance Liquid Chromatography (HPLC)

This protocol is adapted from a validated method for the quantification of Copanlisib in mice plasma and can be used as a basis for assessing its stability in various solvent systems.[9][10]



[11]

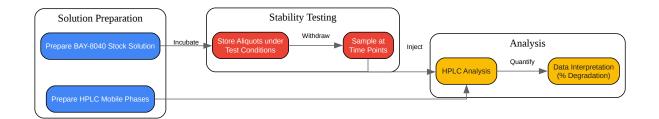
- 1. Materials:
- BAY-8040 (Copanlisib)
- Solvent of interest (e.g., DMSO, Ethanol)
- HPLC-grade acetonitrile
- HPLC-grade water
- Ammonium formate
- Formic acid
- Hypersil Gold C18 column (or equivalent)
- HPLC system with a photodiode array (PDA) detector
- 2. Preparation of Solutions:
- Mobile Phase A: Prepare a 10 mM ammonium formate solution in water and adjust the pH to 4.0 with formic acid.
- · Mobile Phase B: Acetonitrile.
- **BAY-8040** Stock Solution: Prepare a stock solution of **BAY-8040** in the solvent of interest at a known concentration (e.g., 1 mg/mL).
- 3. Stability Study Setup:
- Store aliquots of the BAY-8040 stock solution under the desired conditions (e.g., different temperatures, light exposure).
- At specified time points (e.g., 0, 24, 48, 72 hours, 1 week), withdraw an aliquot for analysis.
- 4. HPLC Analysis:

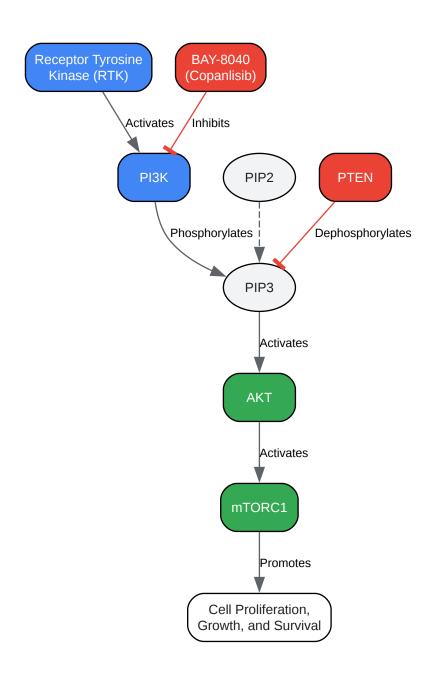


- Column: Hypersil Gold C18, maintained at 40°C.
- Mobile Phase: A gradient elution of Mobile Phase A and Mobile Phase B.
- Flow Rate: 0.8 mL/min.
- Detection: PDA detector set at a wavelength of 310 nm.[9][10]
- Injection Volume: 10 μL.
- 5. Data Analysis:
- Quantify the peak area of **BAY-8040** at each time point.
- Calculate the percentage of **BAY-8040** remaining relative to the initial time point (t=0).
- The appearance of new peaks in the chromatogram may indicate the formation of degradation products.

Visualizations







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